

Ecotoxicity comparison of sulfoxide-based extractants.

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Compound of Interest

Compound Name: *Bis(2-ethylhexyl) sulfoxide*

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The Foundation: Understanding Ecotoxicity Assessment

Ecotoxicology is the science of determining the effects of chemical substances on biological organisms within an ecosystem.^[4] To ensure that data is consistent and comparable across different laboratories and studies, regulatory bodies like the Organisation for Economic Co-operation and Development (OECD) have established standardized testing guidelines.^{[5][6][7]} ^[8] These tests typically involve exposing model organisms from different trophic levels to a chemical and observing specific endpoints, such as mortality, immobility, or inhibition of growth.

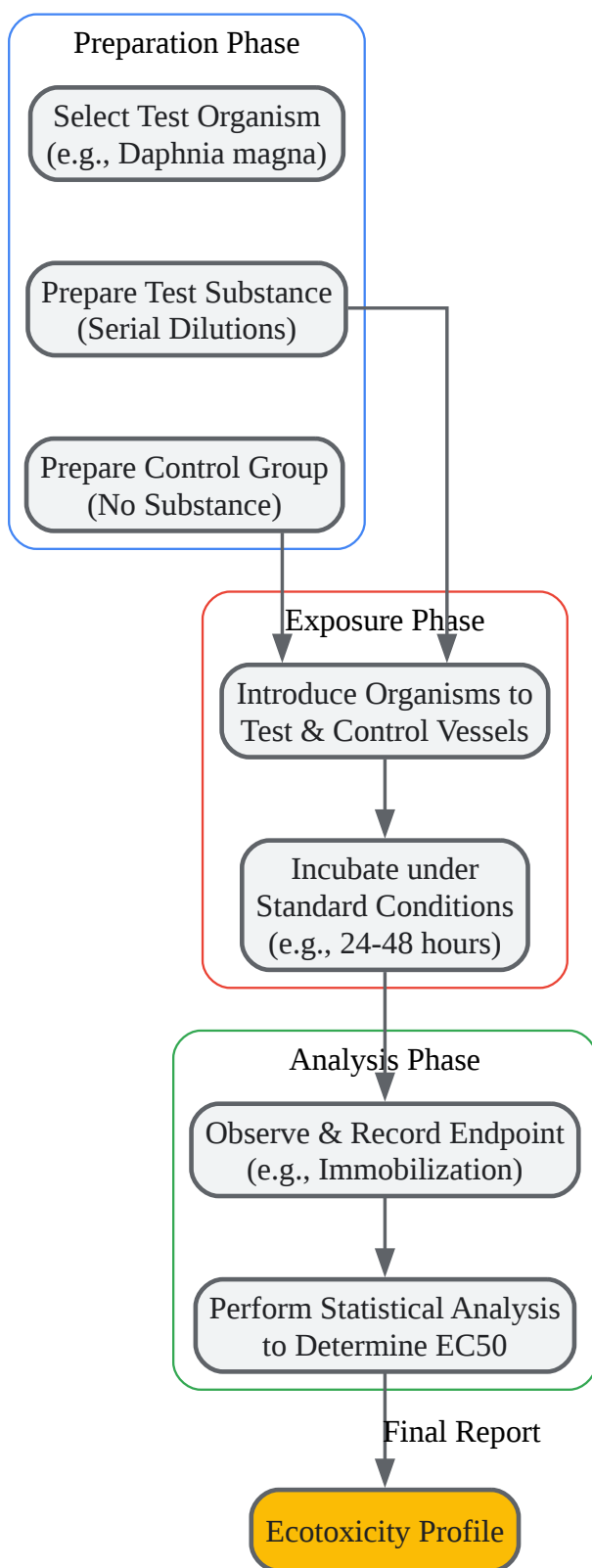
The most common model organisms for aquatic ecotoxicity assessment include:

- **Bacteria (Decomposer Level):** *Aliivibrio fischeri* (formerly *Vibrio fischeri*), a marine bacterium that naturally emits light. A reduction in its bioluminescence upon exposure to a chemical indicates metabolic inhibition and, therefore, toxicity.^{[9][10][11][12][13]}
- **Crustaceans (Primary Consumer Level):** *Daphnia magna*, a small freshwater crustacean or "water flea." The standard test measures the concentration at which 50% of the daphnids

become immobilized after a set period, as they are highly sensitive to environmental changes.[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)

- Algae (Producer Level):*Pseudokirchneriella subcapitata*, a freshwater green alga. This test evaluates how a chemical affects algal growth, which is fundamental to the aquatic food web. [\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)

The results of these tests are typically expressed as the EC50 (Median Effective Concentration) or LC50 (Median Lethal Concentration), which is the concentration of the substance that causes the specified effect in 50% of the test organisms over a defined period. A lower EC50/LC50 value indicates higher toxicity.



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Caption: General workflow for a standard ecotoxicity bioassay.

Ecotoxicity Profile of Sulfoxide-Based Extractants: The Case of DMSO

Dimethyl sulfoxide (DMSO) is a polar aprotic solvent widely used in chemistry and biology, lauded for its ability to dissolve a wide range of compounds while being miscible with water.^[22] It is often considered a relatively benign and "biocompatible" solvent, which is why it is frequently used as a vehicle for testing the toxicity of other, less soluble substances.^{[23][24]} However, DMSO itself is not entirely inert and can exhibit toxic effects at certain concentrations.^[25]

Studies have evaluated the ecotoxicity of DMSO on standard model organisms:

- *Raphidocelis subcapitata* (Algae): The 72-hour EC₅₀ for growth inhibition was found to be 2.138%, which is equivalent to approximately 23,518 mg/L. Significant effects on growth were observed at concentrations as low as 0.125% (1375 mg/L).^[25]
- *Daphnia magna* (Crustacean): The 48-hour EC₅₀ for immobilization was determined to be 1.167%, or about 12,837 mg/L.^[25]
- *Vibrio fischeri* (Bacteria): While specific EC₅₀ values can vary between studies, DMSO is generally shown to have a relatively low toxicity to this bacterium compared to more hazardous solvents.^[22]

These results indicate that while DMSO has a more favorable ecotoxicity profile than many conventional organic solvents, its potential impact cannot be disregarded, especially at percentage-level concentrations.

Comparative Ecotoxicity of Alternative Extractants

To provide a clear comparative landscape, we will evaluate three other classes of extractants used in various industrial and research applications: organophosphorus compounds, phosphine oxides, and quaternary ammonium salts.

Organophosphorus Extractants: Tributyl Phosphate (TBP)

Tributyl phosphate (TBP) is a widely used solvent extractant, particularly in nuclear fuel reprocessing and hydrometallurgy.[26] However, its environmental persistence and toxicity are of growing concern.

- **Daphnia magna (Crustacean):** TBP exhibits significant acute toxicity to *Daphnia magna*, with a reported 48-hour LC50 of 1.17 mg/L.[26]
- **Algae:** Studies on the marine diatom *Phaeodactylum tricornutum* showed that TBP severely inhibits algal growth by disrupting photosynthesis and inducing oxidative stress.[26]

Phosphine Oxides: Cyanex® 923

Cyanex® 923 is a commercial extractant containing a mixture of trialkylphosphine oxides.[27] It is employed in the extraction of metals and acids.[28][29][30]

- **Ecotoxicity Data:** The publicly available data indicates that at its saturation limit in water (0.5 mg/L), the notified chemical is surface active. While specific EC50 values on standard organisms are not readily available in the provided search results, its low water solubility is a key factor in its environmental profile.

Quaternary Ammonium Salts: Aliquat® 336

Aliquat® 336 is a quaternary ammonium salt used as a phase transfer catalyst and an extractant in hydrometallurgy.[31][32][33][34] These compounds can act as surfactants and may have significant biological activity.

- **Ecotoxicity Data:** Detailed, standardized ecotoxicity data for Aliquat® 336 on the three key indicator species was not found in the initial search. However, as a cationic surfactant, it is expected to interact strongly with biological membranes, suggesting a potential for significant ecotoxicity that warrants careful evaluation before use.

Data Synthesis and Comparative Analysis

Summarizing the available quantitative data provides a direct comparison of the aquatic toxicity of these extractants.

Extractant Class	Representative Compound	Test Organism	Endpoint (Duration)	EC50 / LC50 (mg/L)	Relative Toxicity
Sulfoxide	Dimethyl Sulfoxide (DMSO)	Daphnia magna	Immobilization (48h)	12,837[25]	Low
P. subcapitata	Growth Inhibition (72h)	23,518[25]	Low		
Organophosphorus	Tributyl Phosphate (TBP)	Daphnia magna	Lethality (48h)	1.17[26]	Very High
Phosphine Oxide	Cyanex® 923	-	-	Data Not Available	-
Quaternary Ammonium	Aliquat® 336	-	-	Data Not Available	-

Analysis:

The data clearly demonstrates a vast difference in the ecotoxicological profiles of DMSO and TBP. DMSO exhibits a very low acute toxicity to aquatic organisms, with EC50 values in the range of thousands of milligrams per liter. In stark contrast, TBP is highly toxic, with an LC50 value for *Daphnia magna* that is over 10,000 times lower than that of DMSO.

This disparity underscores a critical principle in solvent selection: a solvent's effectiveness in a chemical process must be weighed against its potential environmental harm. While TBP may be a highly efficient extractant for certain applications, its potential for environmental damage necessitates stringent containment, recovery, and waste treatment measures. The limited availability of standardized ecotoxicity data for commercial mixtures like Cyanex® 923 and Aliquat® 336 highlights a crucial knowledge gap. For these compounds, researchers should either consult manufacturer safety data sheets for ecotoxicity information or conduct their own assessments before large-scale use.

Caption: Logical flow for integrated solvent selection.

Standardized Experimental Protocols

For laboratories needing to generate their own ecotoxicity data, adherence to standardized protocols is paramount for data quality and acceptance. Below are summarized methodologies based on OECD guidelines.

Protocol 1: *Daphnia magna* Acute Immobilisation Test (OECD 202)

This test assesses the acute toxicity of a substance to the freshwater crustacean *Daphnia magna*.[\[15\]](#)[\[35\]](#)

- **Test Organisms:** Use juvenile daphnids (less than 24 hours old) sourced from a healthy, stable culture.
- **Dilution Water:** A defined, reconstituted water (e.g., Elendt M4 or M7 medium) is prepared to ensure consistency and avoid contaminants.[\[35\]](#)
- **Test Solutions:** Prepare a geometric series of at least five concentrations of the test substance in the dilution water. A control group (dilution water only) is mandatory. If the substance is not readily soluble in water, a low-toxicity solvent vehicle may be used, in which case a solvent control is also required.
- **Exposure:** Introduce at least 20 daphnids, divided into at least four replicate groups, to each test concentration and control. The test vessels are filled, leaving minimal headspace.
- **Incubation:** Incubate the test vessels for 48 hours at $20 \pm 2^{\circ}\text{C}$ with a 16-hour light/8-hour dark photoperiod. The daphnids are not fed during the test.
- **Observation:** After 24 and 48 hours, count the number of immobilized daphnids in each vessel. Immobilization is defined as the inability to swim within 15 seconds after gentle agitation.
- **Data Analysis:** Use statistical methods (e.g., probit analysis) to calculate the EC50 value, the concentration that immobilizes 50% of the daphnids, with 95% confidence limits.

Protocol 2: *Pseudokirchneriella subcapitata* Growth Inhibition Test (OECD 201)

This test determines the effect of a substance on the growth of a freshwater green alga.[\[36\]](#)[\[37\]](#)

- **Test Organism:** Use an exponentially growing, axenic culture of *Pseudokirchneriella subcapitata*.
- **Culture Medium:** A defined nutrient medium (e.g., OECD TG 201 medium) is used for both culturing and the test itself.
- **Test Solutions:** Prepare a series of test substance concentrations in the culture medium. A control group is essential. The number of cells at the start of the test should be identical across all concentrations and typically around 10,000 cells/mL.
- **Incubation:** Incubate the test flasks for 72 hours under constant illumination and at a constant temperature (21-24°C). Flasks should be continuously shaken or stirred to keep the algae in suspension.
- **Measurement:** Measure the algal biomass (cell concentration) at least every 24 hours. This can be done using a particle counter, spectrophotometer (optical density), or in-vivo fluorescence.
- **Data Analysis:** For each concentration, calculate the average growth rate. Plot the percentage inhibition of the growth rate against the logarithm of the concentration and determine the EC₅₀, the concentration causing a 50% reduction in growth rate compared to the control.

Protocol 3: *Aliivibrio fischeri* Acute Toxicity Test (Based on ISO 11348-3)

This bioassay uses the inhibition of bioluminescence of the marine bacterium *Aliivibrio fischeri* to determine toxicity.[\[10\]](#)[\[13\]](#)

- **Test Organism:** Use a standardized, freeze-dried preparation of *Aliivibrio fischeri* to ensure consistent metabolic activity.[\[13\]](#)

- Reconstitution: Rehydrate the bacteria with a specific reconstitution solution and allow them to stabilize at the test temperature (typically 15°C).
- Test Samples: Prepare serial dilutions of the test sample in a 2% NaCl solution to maintain the osmotic pressure required by the marine bacteria. A saline solution control is used.
- Procedure:
 - Measure the initial luminescence (I_0) of an aliquot of the bacterial suspension using a luminometer.
 - Add the test sample to the bacterial suspension.
 - After a defined contact time (e.g., 5, 15, and 30 minutes), measure the final luminescence (I_f).
- Data Analysis:
 - Calculate the inhibition of luminescence for each concentration relative to the control.
 - The result is expressed as the EC50, the concentration of the test substance that causes a 50% reduction in light output after a specific exposure time.

Conclusion

The imperative to integrate green chemistry into scientific and industrial practices demands a thorough evaluation of the environmental impact of all chemicals, including solvents and extractants. This guide demonstrates that sulfoxide-based extractants, particularly DMSO, possess a significantly more benign ecotoxicological profile compared to highly toxic alternatives like tributyl phosphate. The choice of a solvent is a multi-faceted decision that must balance process efficiency with environmental stewardship. As researchers and developers, we must prioritize the use of substances with low ecotoxicity and advocate for the generation and dissemination of comprehensive safety data for all chemical products. By doing so, we can drive innovation that is not only effective but also sustainable.

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